

PNU 142300 chemical structure and properties

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Compound of Interest

Compound Name: PNU 142300

Cat. No.: B610150

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PNU 142300: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

PNU 142300 is one of the two major inactive metabolites of the oxazolidinone antibiotic, linezolid.[1][2] While pharmacologically inactive in terms of antibacterial efficacy, **PNU 142300** has garnered significant attention due to its potential association with adverse effects observed during prolonged linezolid therapy, particularly thrombocytopenia. This document provides a detailed overview of the chemical structure, properties, and the pivotal role of **PNU 142300** in the clinical setting.

Chemical Structure and Properties

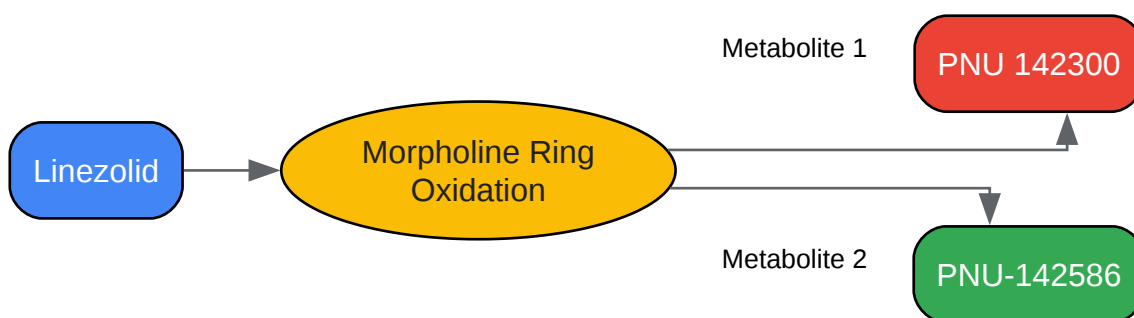
PNU 142300, scientifically known as 2-[2-[[4-[(5S)-5-[(acetylamino)methyl]-2-oxo-3-oxazolidinyl]-2-fluorophenyl]amino]ethoxy]-acetic acid, is a derivative of linezolid formed through the oxidative cleavage of the morpholine ring.[2]

Table 1: Chemical and Physical Properties of **PNU 142300**

Property	Value	Source
Molecular Formula	C16H20FN3O6	[1][3][4]
Molecular Weight	369.34 g/mol	[1]
IUPAC Name	2-[2-[[4-[(5S)-5-[(acetylamino)methyl]-2-oxo-3-oxazolidinyl]-2-fluorophenyl]amino]ethoxy]-acetic acid	[3][4]
CAS Number	368891-69-4	[3][4]
Physical Description	Solid	[3]
Solubility	Slightly soluble in DMSO and water.	[4]
SMILES	<chem>FC1=C(NCCOCC(O)=O)C=CC(N2C(O--INVALID-LINK--C2)=O)=C1</chem>	[3]
InChI	InChI=1S/C16H20FN3O6/c1-10(21)19-7-12-8-20(16(24)26-12)11-2-3-14(13(17)6-11)18-4-5-25-9-15(22)23/h2-3,6,12,18H,4-5,7-9H2,1H3,(H,19,21)(H,22,23)/t12-/m0/s1	[4]

Metabolic Pathway of Linezolid to PNU 142300

Linezolid undergoes oxidation of its morpholine ring, leading to the formation of two primary metabolites, **PNU 142300** and PNU-142586. This metabolic conversion is a crucial aspect of linezolid's pharmacokinetic profile.



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Metabolic conversion of Linezolid to its primary metabolites.

Experimental Protocols

Synthesis of PNU 142300

A detailed protocol for the chemical synthesis of **PNU 142300** has been described, which is crucial for obtaining the metabolite for research and analytical purposes. A published method outlines a multi-step synthesis starting from commercially available materials. The key steps involve the protection of functional groups, followed by the construction of the oxazolidinone core and subsequent modifications to introduce the side chain, culminating in the deprotection to yield **PNU 142300**. For a detailed, step-by-step synthetic route, researchers are directed to the primary literature.

Quantification of PNU 142300 in Biological Matrices

The quantification of **PNU 142300** in plasma or serum is essential for pharmacokinetic studies and for investigating its association with clinical outcomes. A validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is commonly employed.

Sample Preparation:

- Protein precipitation of the plasma/serum sample is performed using a suitable organic solvent (e.g., acetonitrile).
- The mixture is vortexed and then centrifuged to pellet the precipitated proteins.
- The supernatant is collected, and the solvent is evaporated under a stream of nitrogen.

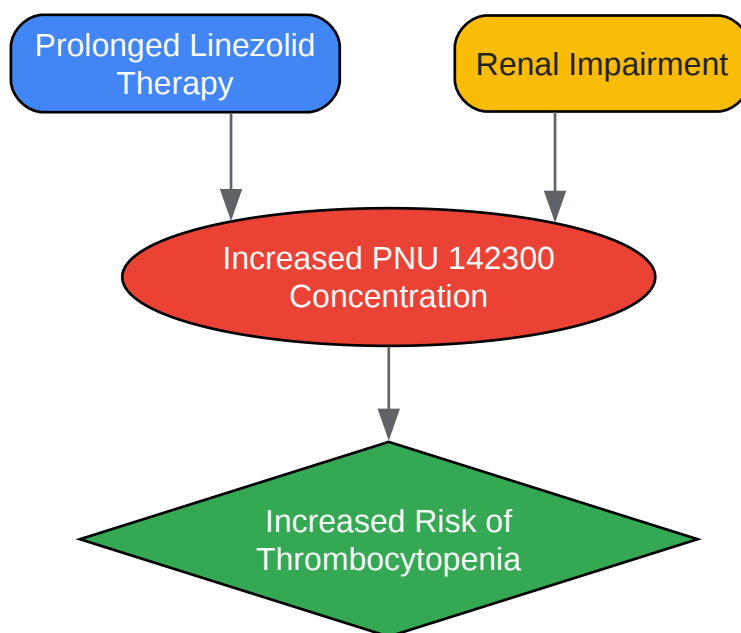
- The residue is reconstituted in the mobile phase for injection into the LC-MS/MS system.

LC-MS/MS Conditions:

- **Chromatographic Separation:** A C18 reverse-phase column is typically used with a gradient elution of a mobile phase consisting of an aqueous component (e.g., water with formic acid) and an organic component (e.g., acetonitrile or methanol).
- **Mass Spectrometric Detection:** A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode is used. Specific precursor-to-product ion transitions for both **PNU 142300** and an internal standard are monitored for accurate quantification.

Clinical Significance and Logical Relationships

While **PNU 142300** is an inactive metabolite, its accumulation in patients, particularly those with renal impairment, has been linked to an increased risk of developing linezolid-induced thrombocytopenia. This suggests that high concentrations of the metabolite may play a role in this specific adverse drug reaction.



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Logical relationship between clinical factors and **PNU 142300**.

Conclusion

PNU 142300, an inactive metabolite of linezolid, is a molecule of significant interest in the field of drug metabolism and clinical toxicology. While devoid of antimicrobial activity, its accumulation is a potential biomarker for an increased risk of linezolid-induced thrombocytopenia. Further research into the precise mechanisms by which **PNU 142300** may contribute to this adverse effect is warranted and will be facilitated by the availability of robust synthetic and analytical methods. This guide provides a foundational understanding of **PNU 142300** for professionals in the pharmaceutical sciences.

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